

Technical Guide: 6-Chloropurine Monohydrochloride – Solubility, Stability, and Handling

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Compound of Interest

Compound Name: *1H-Purine, 6-chloro-, monohydrochloride*

CAS No.: 88166-54-5

Cat. No.: B015382

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Executive Summary

6-Chloropurine (6-CP) is a critical purine intermediate used extensively in the synthesis of nucleoside analogues, including acyclovir and mercaptopurine. While often commercially available as the free base (CAS 87-42-3), the monohydrochloride salt (6-CP·HCl) is a specialized form often utilized during purification or specific synthetic steps to enhance aqueous solubility and control precipitation kinetics.

This guide provides a definitive technical analysis of the monohydrochloride salt, distinguishing its physicochemical behavior from the free base. Crucially, researchers must understand that while the salt form offers superior initial aqueous solubility, it is acidic; neutralizing the solution to physiological pH will trigger the precipitation of the less soluble free base. This document outlines the solubility limits, stability profiles, and validated protocols for handling this compound in drug discovery workflows.

Chemical Identity and Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

The monohydrochloride salt differs significantly from the free base in molecular weight and solubility dynamics. The protonation typically occurs at the N7/N9 position of the imidazole ring,

destabilizing the crystal lattice energy relative to the free base and enhancing solvation in polar media.

Property	6-Chloropurine (Free Base)	6-Chloropurine Monohydrochloride
CAS Number	87-42-3	5451-40-1 (or 1928-82-1 generic)
Molecular Formula	C ₅ H ₃ ClN ₄	C ₅ H ₃ ClN ₄ [1][2][3][4] · HCl
Molecular Weight	154.56 g/mol	191.02 g/mol
Appearance	Pale yellow crystalline powder	Off-white to yellow solid
Melting Point	>300°C (decomposes)	>250°C (decomposes)
pKa	~8.8 (N-H deprotonation), ~2.5 (N-H protonation)	Acidic in solution (pH < 2)

Solubility Dynamics

Understanding the solubility of 6-CP·HCl requires distinguishing between thermodynamic solubility (equilibrium) and kinetic solubility (dissolution rate).

Aqueous Solubility Paradox

The monohydrochloride salt is highly soluble in water compared to the free base. However, this solubility is pH-dependent.

- Acidic pH (< 2.0): The salt remains ionized and soluble.
- Neutral pH (6.0–7.5): As pH increases, the compound deprotonates to the free base. Since the free base has poor water solubility (~2.5 mg/mL), precipitation occurs immediately upon neutralization.

Solvent Compatibility Table

Solvent	Solubility (Free Base)	Solubility (HCl Salt)	Application Notes
Water	Low (~2.5 mg/mL)	High (>300 mg/mL)	Salt dissolves rapidly; solution is strongly acidic.
DMSO	High (~30 mg/mL)	High	Preferred for biological stock solutions to avoid pH shock.
Ethanol	Low (< 5 mg/mL)	Moderate	Salt often recrystallized from EtOH/Water mixtures.
DMF	Moderate (~10 mg/mL)	High	Useful for SNAr reactions.
0.1 M NaOH	Soluble (as anion)	Soluble	Rapid hydrolysis risk (degrades to Hypoxanthine).



Critical Insight: Do not attempt to dissolve the HCl salt in a neutral buffer (e.g., PBS) directly at high concentrations (>5 mg/mL). The buffering capacity will neutralize the HCl, causing the free base to crash out of solution.

Stability and Degradation Mechanisms[4][12]

The C6-chlorine atom is electron-deficient and highly susceptible to Nucleophilic Aromatic Substitution (SNAr). The stability of 6-CP·HCl is governed by moisture, temperature, and pH.

Hydrolysis (The Primary Degradation Pathway)

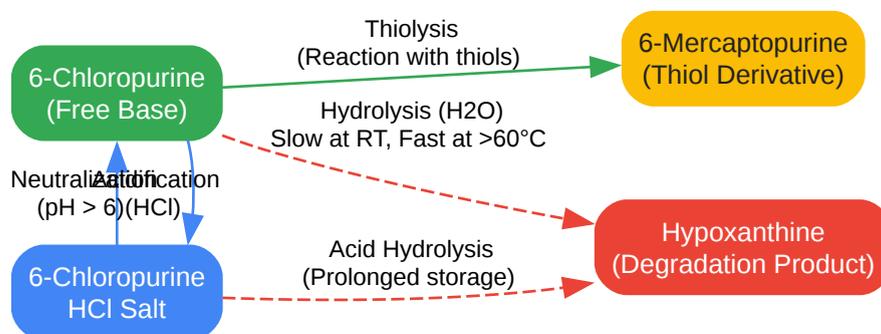
In aqueous environments, water acts as a nucleophile, displacing the chloride ion to form Hypoxanthine (6-hydroxypurine).

- Acidic Conditions: The protonation of N7/N9 increases the electrophilicity of C6, potentially accelerating hydrolysis at elevated temperatures, though the salt is generally stable in cold acidic solution.
- Basic Conditions: Hydrolysis is rapid. The presence of OH⁻ ions quickly converts 6-CP to Hypoxanthine.

Thermal Stability

- Solid State: Stable for years at -20°C if kept dry.
- Solution: At room temperature, aqueous solutions degrade measurably within 24 hours. At 80°C, degradation is complete within hours.

Degradation Pathway Diagram



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Figure 1: Chemical fate of 6-Chloropurine HCl. Neutralization yields the free base, while hydrolysis (degradation) yields Hypoxanthine.

Experimental Protocols

Protocol A: Preparation of High-Concentration Stock (Aqueous)

Use this protocol when the acidity of the stock solution is acceptable or will be diluted significantly.

- Weighing: Weigh 191 mg of 6-Chloropurine Monohydrochloride.
- Dissolution: Add 1.0 mL of sterile, deionized water.
- Mixing: Vortex for 30 seconds. The solid should dissolve completely to give a clear, yellow-tinted solution (~1 M concentration).
- Verification: Measure pH. Expect pH < 2.0.
- Usage: Use immediately. If storage is required, freeze at -80°C. Do not store at 4°C for >24 hours.

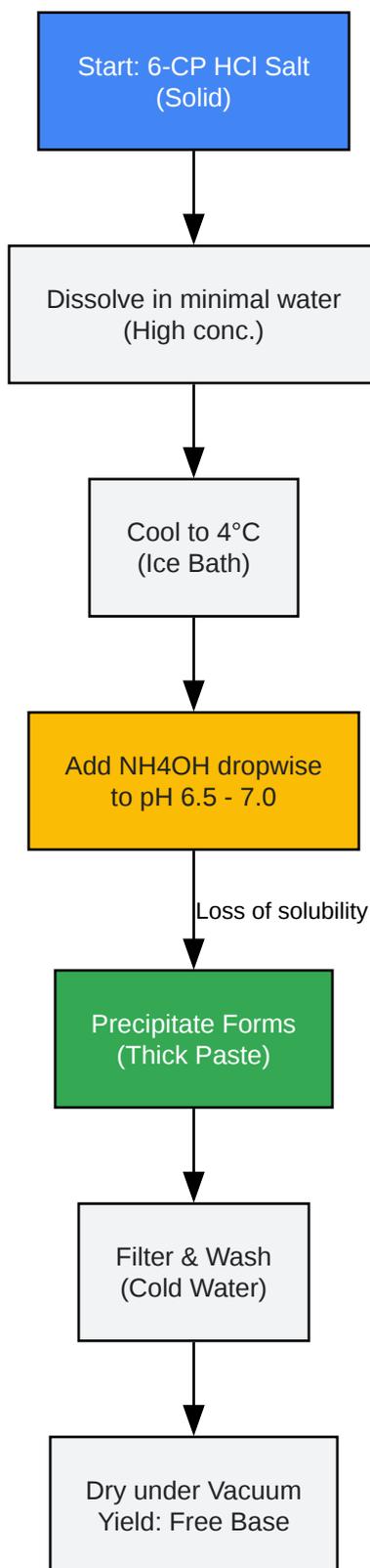
Protocol B: Preparation of Biological Assay Stock (DMSO)

Use this protocol for cell culture or enzymatic assays to ensure neutrality.

- Solvent Choice: Use anhydrous DMSO (Grade: Molecular Biology).
- Concentration: Prepare a 100 mM stock (19.1 mg/mL).
- Dissolution: Add DMSO to the solid. Sonicate for 2–5 minutes if necessary.
 - Note: The dissolution is endothermic; slight warming (37°C) is permissible.
- Storage: Aliquot into amber vials and store at -20°C. Stable for 6 months.

Protocol C: Neutralization / Free Base Precipitation

Use this to convert the salt to the free base for purification.



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Figure 2: Workflow for converting the soluble HCl salt into the purified Free Base form.

Storage and Lifecycle Management[13]

- Hygroscopicity: The HCl salt is hygroscopic. Exposure to humid air will cause the powder to clump and potentially hydrolyze due to surface moisture acidity.
- Primary Storage: Store solid at -20°C in a tightly sealed container with desiccant.
- Shelf Life:
 - Solid (Desiccated, -20°C): >2 years.[5]
 - DMSO Stock (-20°C): 6 months.
 - Aqueous Solution: Unstable (Prepare fresh).[5]

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